

An In-depth Technical Guide to the Chemical Properties of 4-Methoxycyclohexanol

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Compound of Interest

Compound Name: 4-Methoxycyclohexanol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-methoxycyclohexanol**, a versatile building block in organic synthesis with applications in the pharmaceutical and fragrance industries. The document details the distinct characteristics of its cis and trans stereoisomers, supported by tabulated quantitative data. Furthermore, it outlines detailed experimental protocols for its synthesis and key chemical transformations, supplemented by spectroscopic analysis and logical workflow diagrams to facilitate a deeper understanding for researchers and professionals in drug development.

Introduction

4-Methoxycyclohexanol is a cyclic alcohol distinguished by a cyclohexane ring substituted with a hydroxyl group and a methoxy group at the 1 and 4 positions, respectively. Its molecular formula is $C_7H_{14}O_2$ and it has a molecular weight of 130.18 g/mol .^[1] The presence of two stereogenic centers gives rise to two diastereomers: **cis-4-methoxycyclohexanol** and **trans-4-methoxycyclohexanol**. The spatial arrangement of the hydroxyl and methoxy groups in these isomers significantly influences their physical and chemical properties, making a clear distinction between them crucial for their application in targeted synthesis. This guide aims to provide a detailed repository of these properties and related experimental procedures.

Physical and Chemical Properties

The physical and chemical properties of **4-methoxycyclohexanol** are summarized below. Data for the individual cis and trans isomers are sparse, and therefore, properties of the closely related cis- and trans-4-methylcyclohexanol are provided for comparative purposes.

Table 1: Physical and Chemical Properties of **4-Methoxycyclohexanol** and its Analogs

Property	cis-4-Methoxycyclohexanol	trans-4-Methoxycyclohexanol	4-Methoxycyclohexanol (mixture)	cis-4-Methylcyclohexanol	trans-4-Methylcyclohexanol
CAS Number	22188-02-9[2]	22188-03-0	18068-06-9[3]	7731-28-4	7731-29-5
Molecular Formula	C ₇ H ₁₄ O ₂	C ₇ H ₁₄ O ₂	C ₇ H ₁₄ O ₂	C ₇ H ₁₄ O	C ₇ H ₁₄ O
Molecular Weight	130.18 g/mol	130.18 g/mol	130.18 g/mol	114.19 g/mol	114.19 g/mol
Boiling Point	Not Available	Not Available	204-205 °C @ 731 Torr[3]	172-173 °C	173-175 °C
Density	Not Available	Not Available	0.99 g/cm ³ (predicted)[3]	0.917 g/cm ³	0.912 g/mL at 25 °C
Appearance	Not Available	Not Available	Colorless to light yellow liquid[3]	Colorless liquid	Colorless liquid
Solubility	Soluble in organic solvents, sparingly soluble in water.	Soluble in organic solvents, sparingly soluble in water.	Soluble in organic solvents, sparingly soluble in water.	Soluble in most organic solvents, insoluble in water.[4]	Soluble in organic solvents.

Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **4-methoxycyclohexanol** and its isomers.

Infrared (IR) Spectroscopy

The IR spectrum of **4-methoxycyclohexanol** exhibits characteristic absorption bands. A strong, broad band in the region of 3600-3200 cm^{-1} is indicative of the O-H stretching vibration of the hydroxyl group. The C-H stretching vibrations of the cyclohexane ring and the methoxy group are observed around 3000-2850 cm^{-1} . A distinct peak corresponding to the C-O stretching of the alcohol and ether is also present around 1100 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental NMR data for the individual isomers of **4-methoxycyclohexanol** are not readily available, the expected chemical shifts can be inferred from the well-documented spectra of cis- and trans-4-methylcyclohexanol.

¹H NMR Spectroscopy: The proton NMR spectrum of **4-methoxycyclohexanol** would show a characteristic singlet for the methoxy group (-OCH₃) protons around 3.3 ppm. The proton attached to the carbon bearing the hydroxyl group (CH-OH) would appear as a multiplet, with its chemical shift and multiplicity differing between the cis and trans isomers due to the different magnetic environments. The remaining cyclohexane ring protons would produce a complex series of multiplets in the upfield region of the spectrum.

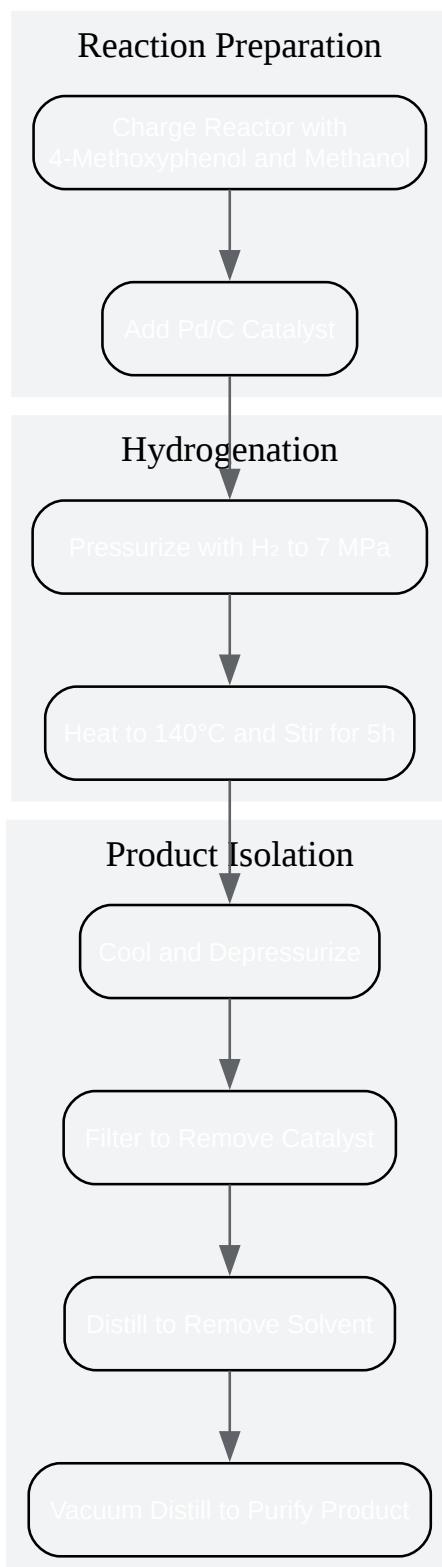
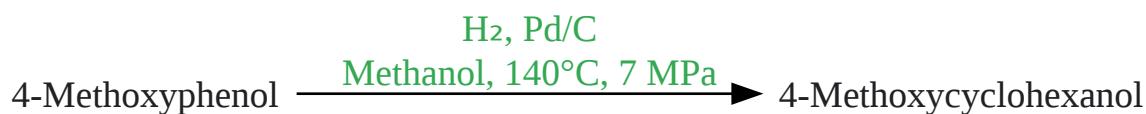
¹³C NMR Spectroscopy: In the ¹³C NMR spectrum, the carbon of the methoxy group would resonate around 56 ppm. The carbon atom attached to the hydroxyl group (C-OH) would appear at approximately 70 ppm, with slight variations between the cis and trans isomers. The other four carbon atoms of the cyclohexane ring would show signals in the range of 20-40 ppm.

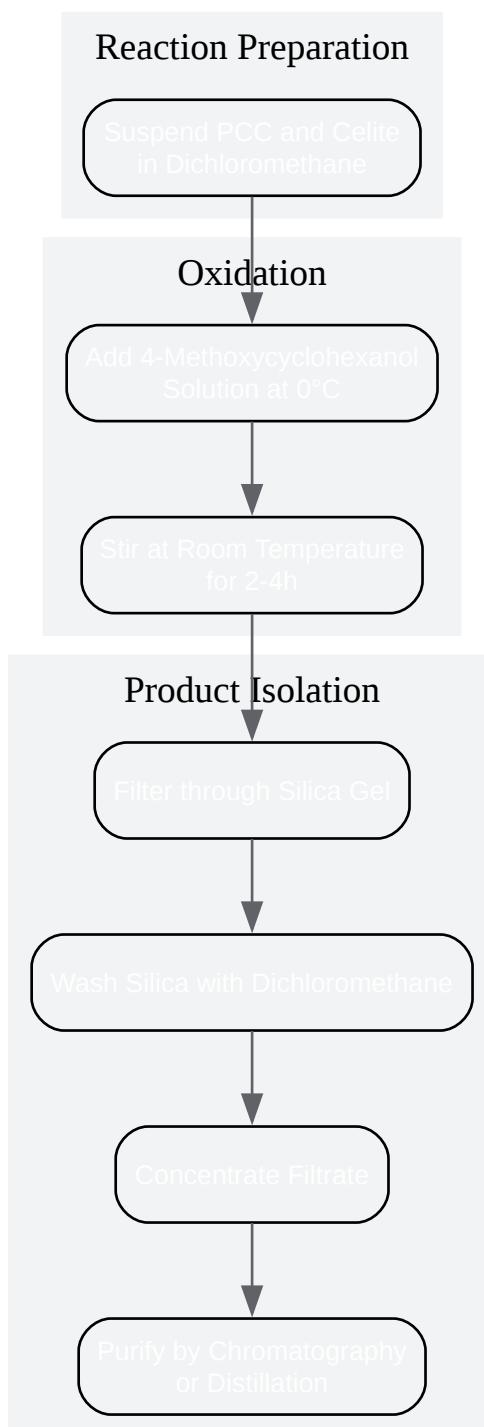
Experimental Protocols

Synthesis of 4-Methoxycyclohexanol via Hydrogenation of 4-Methoxyphenol

A common method for the synthesis of **4-methoxycyclohexanol** is the catalytic hydrogenation of 4-methoxyphenol.

Reaction Scheme:





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